

Application Note: Certification of Avanafil Impurity 26 Using Quantitative NMR (qNMR)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Avanafil impurity 26*

CAS No.: *1364671-62-4*

Cat. No.: *B1431322*

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Abstract

This application note provides a comprehensive guide and a detailed protocol for the certification of **Avanafil Impurity 26**, a process-related impurity of the active pharmaceutical ingredient (API) Avanafil. We leverage the power of quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy as a primary ratio method for the unambiguous and accurate determination of purity. This document is intended for researchers, quality control analysts, and drug development professionals, offering field-proven insights into method development, validation, and implementation in a regulated environment.

Introduction: The Imperative of Impurity Qualification

In pharmaceutical manufacturing, the control of impurities is a critical aspect governed by stringent regulatory standards, such as the International Council for Harmonisation (ICH) guidelines.^{[1][2][3]} Impurities in an API can directly impact the safety and efficacy of the final drug product.^[2] Therefore, their presence must be monitored and controlled, and in many

cases, reference standards for these impurities are required for the validation of routine quality control methods like HPLC.

Avanafil is a selective phosphodiesterase type 5 (PDE5) inhibitor used for the treatment of erectile dysfunction.[1] Its synthesis can give rise to several process-related impurities. One such impurity is **Avanafil Impurity 26**, chemically identified as (s)-2-(2-(Hydroxymethyl)pyrrolidin-1-yl)-4-((4-methylbenzyl)amino)-N-(pyrimidin-2-ylmethyl)pyrimidine-5-carboxamide.[3]

Quantitative NMR (qNMR) has emerged as a powerful primary analytical method for the certification of reference standards.[4][5][6] Unlike chromatographic techniques, qNMR does not require a specific reference standard of the analyte itself for quantification.[6] The signal intensity in an NMR spectrum is directly proportional to the number of nuclei responsible for the signal, allowing for the determination of the purity of a substance by co-dissolving it with a certified internal standard of known purity.[6] This application note details a robust qNMR method for the certification of **Avanafil Impurity 26**.

Principle of the qNMR Method

The fundamental principle of qNMR lies in the direct relationship between the integrated area of a resonance signal and the molar amount of the corresponding nuclei. By using an internal standard (IS) of known purity and weight, the purity of the analyte (**Avanafil Impurity 26**) can be calculated using the following equation:

$$\text{Purity analyte (\%)} = (I_{\text{analyte}} / I_{\text{IS}}) * (N_{\text{IS}} / N_{\text{analyte}}) * (M_{\text{analyte}} / M_{\text{IS}}) * (m_{\text{IS}} / m_{\text{analyte}}) * \text{Purity IS (\%)}$$

Where:

- I: Integral of the signal for the analyte and internal standard
- N: Number of protons giving rise to the selected signal for the analyte and internal standard
- M: Molar mass of the analyte and internal standard
- m: Mass of the analyte and internal standard

- Purity: Purity of the internal standard

Causality in Experimental Design: The "Why" Behind the "How"

The success of a qNMR experiment hinges on several critical choices. Here, we explain the rationale behind the key experimental parameters for the analysis of **Avanafil Impurity 26**.

- Analyte and Impurity Structure:
 - Avanafil: 4-[(3-chloro-4-methoxybenzyl)amino]-2-[(2S)-2-(hydroxymethyl)pyrrolidin-1-yl]-N-(pyrimidin-2-ylmethyl)pyrimidine-5-carboxamide.[\[1\]](#)
 - **Avanafil Impurity 26**: (s)-2-(2-(Hydroxymethyl)pyrrolidin-1-yl)-4-((4-methylbenzyl)amino)-N-(pyrimidin-2-ylmethyl)pyrimidine-5-carboxamide.[\[3\]](#)

The key structural difference is the substituent on the benzylamino group: a 3-chloro-4-methoxy group on Avanafil versus a 4-methyl group on Impurity 26. This allows for the selection of unique, well-resolved signals for quantification. For Impurity 26, the singlet from the methyl group on the benzyl ring is an excellent candidate for a quantification signal due to its simplicity and likely separation from other aromatic signals.

- Selection of Internal Standard: An ideal internal standard should:
 - Be of high, certified purity (traceable to a primary standard like NIST).
 - Be stable and non-reactive with the analyte and solvent.
 - Have signals that are sharp singlets and do not overlap with any analyte signals.
 - Have good solubility in the chosen deuterated solvent.

For this application, Maleic Acid is a suitable choice. Its two olefinic protons give a sharp singlet around 6.3 ppm in DMSO-d₆, a region that is typically free from signals of many aromatic and aliphatic compounds, including the expected signals of **Avanafil Impurity 26**.

- **Choice of Solvent:** Dimethyl sulfoxide-d₆ (DMSO-d₆) is selected due to its excellent solubilizing power for a wide range of organic molecules, including Avanafil and its impurities. Its residual proton signal at ~2.5 ppm does not interfere with the key aromatic or methyl signals of interest.
- **NMR Parameters for Quantification:**
 - **Long Relaxation Delay (D1):** A D1 of at least 5 times the longest T₁ (spin-lattice relaxation time) of the protons of interest is crucial to ensure complete relaxation between scans. This is essential for accurate integration. A value of 30 seconds or more is recommended as a starting point.
 - **Flip Angle:** A small flip angle (e.g., 30-45°) is used to minimize saturation effects and ensure that the signal intensity is proportional to the number of protons.
 - **Number of Scans:** A sufficient number of scans (e.g., 32 or 64) are averaged to achieve an adequate signal-to-noise ratio (S/N > 150:1) for the signals used in the quantification.

Experimental Protocol

This protocol is designed to be a self-validating system, incorporating checks for system suitability.

Materials and Equipment

Material/Equipment	Specification
NMR Spectrometer	≥ 400 MHz, equipped with a high-resolution probe
Avanafil Impurity 26	Sample to be certified
Maleic Acid	Certified Reference Material (CRM), purity ≥ 99.5%
DMSO-d6	≥ 99.9% deuteration, in sealed ampoules
Analytical Balance	Readable to 0.01 mg
Volumetric Flasks	Class A
Micropipettes	Calibrated
NMR Tubes	High-precision, 5 mm

Sample Preparation

- **Accurate Weighing:** Accurately weigh approximately 10 mg of Maleic Acid (the internal standard) into a clean, dry vial. Record the weight precisely.
- **Analyte Weighing:** Accurately weigh approximately 20 mg of **Avanafil Impurity 26** into the same vial. Record the weight precisely. The 2:1 mass ratio is chosen to achieve a good molar ratio for comparable signal intensities.
- **Dissolution:** Add approximately 0.7 mL of DMSO-d6 to the vial. Vortex or sonicate gently until both the internal standard and the analyte are completely dissolved.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.

NMR Data Acquisition

- **Instrument Setup:**
 - Lock the spectrometer on the deuterium signal of DMSO-d6.

- Shim the magnetic field to achieve good resolution and lineshape. A half-height line width of < 0.5 Hz for the maleic acid singlet is desirable.
- Tune and match the probe.
- Set the sample temperature to a constant value, e.g., 298 K.
- Acquisition Parameters:

Parameter	Recommended Value	Rationale
Pulse Program	Standard 1D proton (e.g., zg30)	Simple and robust for quantification
Flip Angle	30°	Ensures quantitative conditions
Spectral Width	16 ppm	Covers the full range of proton signals
Acquisition Time	≥ 3 seconds	Ensures good digital resolution
Relaxation Delay (D1)	30 seconds	Allows for full relaxation of protons
Number of Scans	64	To achieve excellent signal-to-noise

Data Processing

- Apply a small exponential line broadening (e.g., 0.3 Hz) to improve the signal-to-noise ratio.
- Fourier transform the FID.
- Carefully phase correct the spectrum manually to ensure all peaks have a pure absorption lineshape.
- Baseline correct the spectrum to ensure a flat baseline across the entire spectrum, especially around the peaks to be integrated.

- Integrate the selected signals for **Avanafil Impurity 26** (e.g., the 4-methylbenzyl singlet) and the Maleic Acid singlet. The integration region should cover at least 20 times the half-height linewidth of the peak.

Data Analysis and Results

Signal Selection and Integration

- Internal Standard (Maleic Acid): Integrate the singlet at ~6.3 ppm (NIS = 2 protons).
- Avanafil Impurity 26**: Integrate the singlet corresponding to the methyl protons on the 4-methylbenzyl group (expected around 2.2-2.4 ppm, Nanalyte = 3 protons). This signal should be well-resolved and free from interference.

Calculation of Purity

Using the equation from Section 2, calculate the purity of **Avanafil Impurity 26**.

Hypothetical Data Example:

Parameter	Value
Mass of Impurity 26 (manalyte)	20.15 mg
Molar Mass of Impurity 26 (Manalyte)	449.51 g/mol
Integral of Impurity 26 signal (Ianalyte)	1.00
Number of Protons (Nanalyte)	3
Mass of Maleic Acid (mIS)	10.05 mg
Molar Mass of Maleic Acid (MIS)	116.07 g/mol
Integral of Maleic Acid signal (IIS)	1.25
Number of Protons (NIS)	2
Purity of Maleic Acid (PurityIS)	99.8%

Calculation:

$$\text{Purityanalyte (\%)} = (1.00 / 1.25) * (2 / 3) * (449.51 / 116.07) * (10.05 / 20.15) * 99.8\%$$

$$\text{Purityanalyte (\%)} = 0.8 * 0.6667 * 3.8727 * 0.4988 * 99.8\% \quad \text{Purityanalyte (\%)} = 97.4\%$$

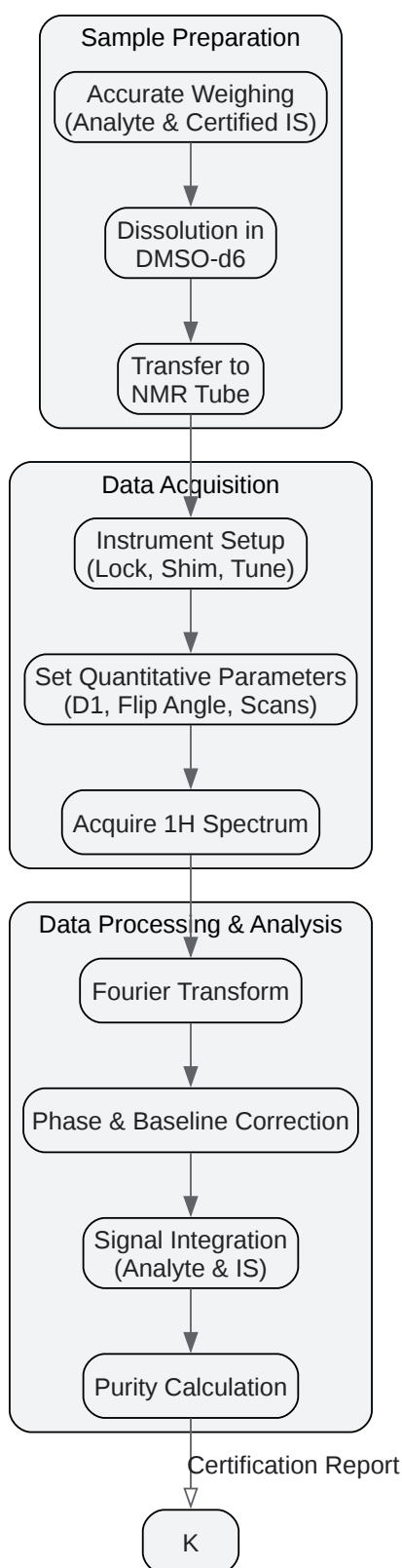
Method Validation

The qNMR method should be validated according to ICH Q2(R1) guidelines to demonstrate its suitability for its intended purpose. Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by the resolution of the analyte's and internal standard's signals from all other signals in the spectrum.
- **Linearity:** The method's ability to obtain test results which are directly proportional to the concentration of the analyte. This can be assessed by preparing samples with varying analyte-to-internal standard ratios.
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This can be evaluated by analyzing a sample of **Avanafil Impurity 26** with a known, certified purity.
- **Precision (Repeatability and Intermediate Precision):** The precision of the method under the same operating conditions over a short interval of time, and within-laboratory variations.
- **Range:** The interval between the upper and lower concentration of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.

Visualizations

Logical Workflow for qNMR Certification



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Sources

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- To cite this document: BenchChem. [Application Note: Certification of Avanafil Impurity 26 Using Quantitative NMR (qNMR)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1431322/docs#application-note-certification-of-avanafil-impurity-26-using-quantitative-nmr-qnmr>]

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